

Safety data sheet (SDS) for 4-Hydroxychlorpropham-d7

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Compound of Interest

Compound Name: 4-Hydroxychlorpropham-d7

Cat. No.: B15556834

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In-Depth Technical Guide: 4-Hydroxychlorpropham-d7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **4-Hydroxychlorpropham-d7**, a deuterated stable isotope-labeled analytical standard. The content herein is intended for laboratory research purposes only and summarizes critical safety data, experimental applications, and the biological context of the parent compound.

Section 1: Safety Data Sheet (SDS) Summary

The following information is a summary of data typically found in a Safety Data Sheet and should be used for informational purposes. Always refer to the SDS provided by the manufacturer before handling the compound.

Identification and Physical Properties

Parameter	Value	Reference
Chemical Name	Isopropyl-d7 N-(3-Chloro-4-hydroxyphenyl)carbamate	[1][2]
Synonyms	4-Hydroxychlorpropham-d7, (3-Chloro-4-hydroxyphenyl)-carbamic Acid 1-Methylethyl-d7 Ester	[1][2]
Molecular Formula	C ₁₀ H ₅ D ₇ ClNO ₃	[1][2]
Molecular Weight	236.70 g/mol	[1][2]
Appearance	White to off-white solid	N/A
Storage	Store at -20°C, tightly closed, dry, under inert gas.	N/A

Hazard Identification and Precautionary Measures

This compound is classified based on the GHS (Globally Harmonized System) data for the parent compound and similar chemicals. It is intended for laboratory use by trained personnel only.

Hazard Classification	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation.[3][4]
Eye Irritation	Category 2A	H319: Causes serious eye irritation.[3][4]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[4]
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.[3]

Signal Word:Warning[3][4]

Selected Precautionary Statements:

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[3]
- P264: Wash skin thoroughly after handling.[3]
- P280: Wear protective gloves, eye protection, and face protection.[3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P405: Store locked up.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Section 2: Core Technical Information

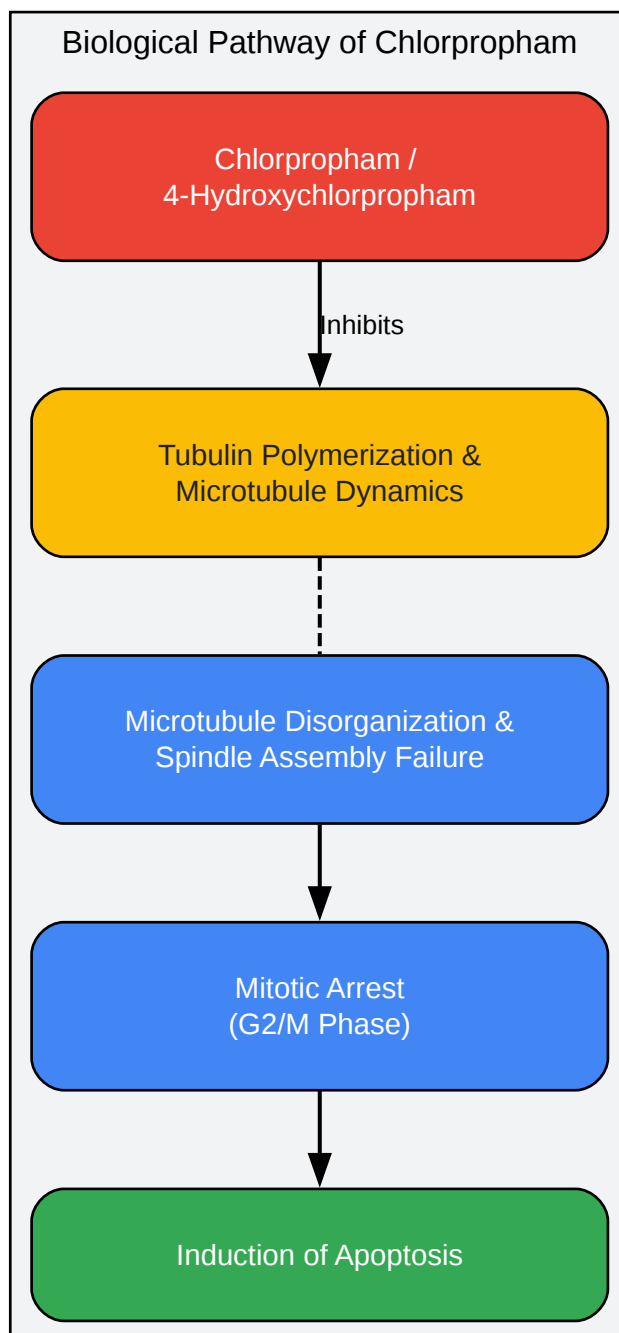
4-Hydroxychlorpropham-d7 is the deuterated form of 4-hydroxychlorpropham, a metabolite of the herbicide Chlorpropham. Its primary application in a research setting is as an internal standard for quantitative analysis using mass spectrometry. The deuterium labels provide a distinct mass shift from the endogenous analyte, allowing for precise quantification while maintaining nearly identical chemical and chromatographic properties.

Mechanism of Action of Parent Compound (Chlorpropham)

The parent compound, chlorpropham, is a well-documented microtubule-disrupting agent.[5] Its mechanism of action is crucial for understanding its biological effects, which include herbicidal activity and potential antimitotic properties in research contexts.

- **Microtubule Disruption:** Chlorpropham interferes with the polymerization and organization of microtubules.[5] It directly disorganizes microtubule structures and affects microtubule organizing centers (MTOCs).[5]
- **Mitotic Inhibition:** The disruption of microtubules prevents the formation of a functional mitotic spindle, which is essential for chromosome segregation during cell division.[6][7]

- Cell Cycle Arrest: This failure in spindle formation leads to a blockage of the cell cycle at the metaphase/anaphase transition.[6][7]
- Apoptosis Induction: Prolonged mitotic arrest is a potent trigger for apoptosis (programmed cell death), which is the ultimate fate of cells treated with effective concentrations of microtubule-targeting agents.[6][7]



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Caption: Signaling pathway of Chlorpropham leading from microtubule disruption to apoptosis.

Section 3: Experimental Protocols and Methodologies

As an analytical standard, **4-Hydroxychlorpropham-d7** is most commonly used in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) assays for the quantification of its non-deuterated counterpart in biological or environmental samples.

Representative Protocol: Quantification using an Internal Standard

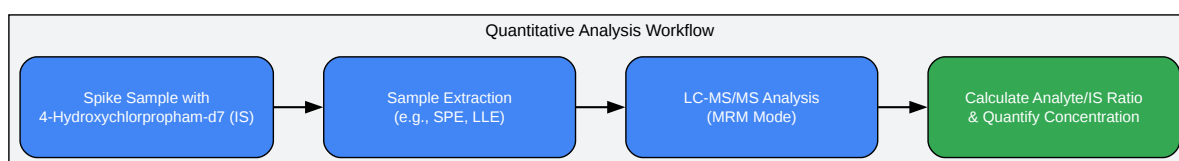
The following is a generalized workflow for using **4-Hydroxychlorpropham-d7** as an internal standard (IS). Stable isotope-labeled analogs are the gold standard for quantitative mass spectrometry.^[8]

Objective: To accurately quantify the concentration of 4-Hydroxychlorpropham in a sample matrix (e.g., plasma, tissue homogenate, water).

Methodology:

- Sample Preparation:
 - A known, fixed amount of **4-Hydroxychlorpropham-d7** (Internal Standard) is spiked into all samples, calibration standards, and quality controls.
 - Analytes are extracted from the matrix using an appropriate technique (e.g., solid-phase extraction, liquid-liquid extraction, or protein precipitation).
 - The extract is evaporated to dryness and reconstituted in a solvent compatible with the LC mobile phase.
- LC-MS/MS Analysis:
 - The reconstituted sample is injected into an LC-MS/MS system.

- The analyte and the IS are chromatographically separated from matrix components on an analytical column (e.g., C18).
- The compounds are ionized (typically by electrospray ionization, ESI) and detected by the mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions are monitored for both the analyte and the IS.
- Data Processing:
 - A calibration curve is constructed by plotting the ratio of the analyte peak area to the IS peak area against the known concentration of the calibration standards.
 - The concentration of the analyte in the unknown samples is calculated from the calibration curve using their measured analyte/IS peak area ratios. The IS corrects for variability in extraction recovery, matrix effects, and instrument response.



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Caption: Experimental workflow for quantification using a deuterated internal standard.

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